

The Discovery and Synthesis of PKM2-IN-9: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PKM2-IN-9

Cat. No.: B10805913

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, synthesis, and biological evaluation of **PKM2-IN-9**, a potent inhibitor of Pyruvate Kinase M2 (PKM2). This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting cancer metabolism.

Introduction to PKM2 as a Therapeutic Target

Pyruvate kinase M2 (PKM2) is a key enzyme in the glycolytic pathway, which is responsible for the conversion of glucose to pyruvate and the production of ATP.[1] In contrast to its isoform PKM1, which is found in most normal differentiated tissues, PKM2 is highly expressed in cancer cells.[2] This differential expression makes PKM2 an attractive target for cancer therapy. PKM2 can exist in a highly active tetrameric form and a less active dimeric form.[3] In cancer cells, the dimeric form is predominant, leading to a metabolic shift known as the Warburg effect, where cancer cells favor glycolysis over oxidative phosphorylation, even in the presence of oxygen.[3] This metabolic reprogramming provides cancer cells with the necessary building blocks for rapid proliferation.[2] Therefore, inhibiting PKM2 is a promising strategy to disrupt cancer cell metabolism and induce cell death.

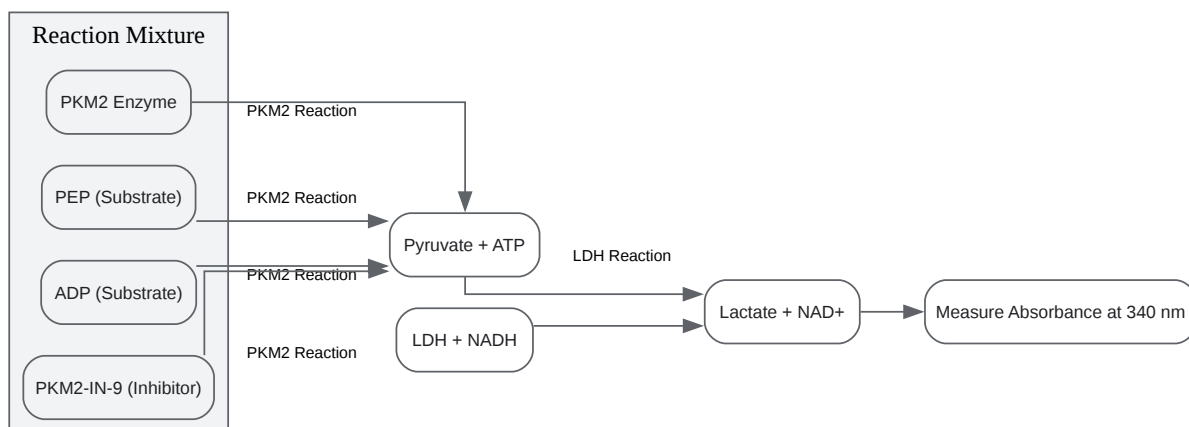
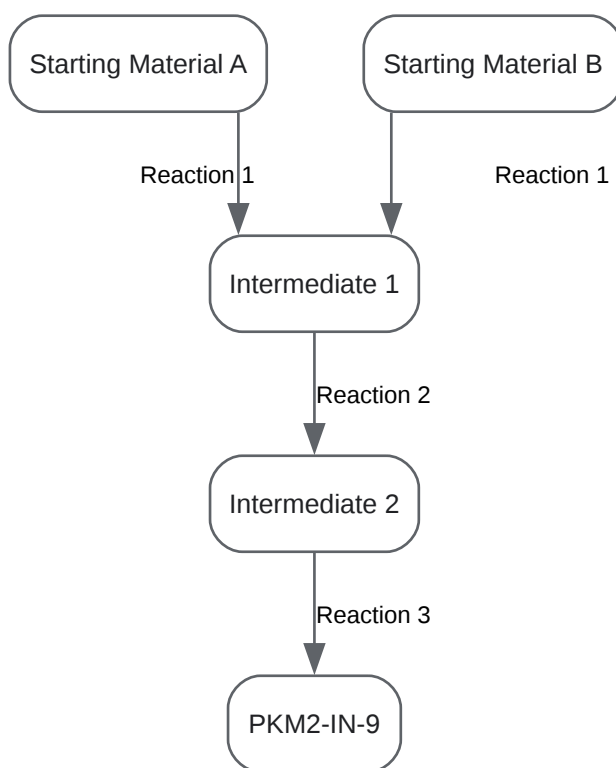
Discovery of PKM2-IN-9

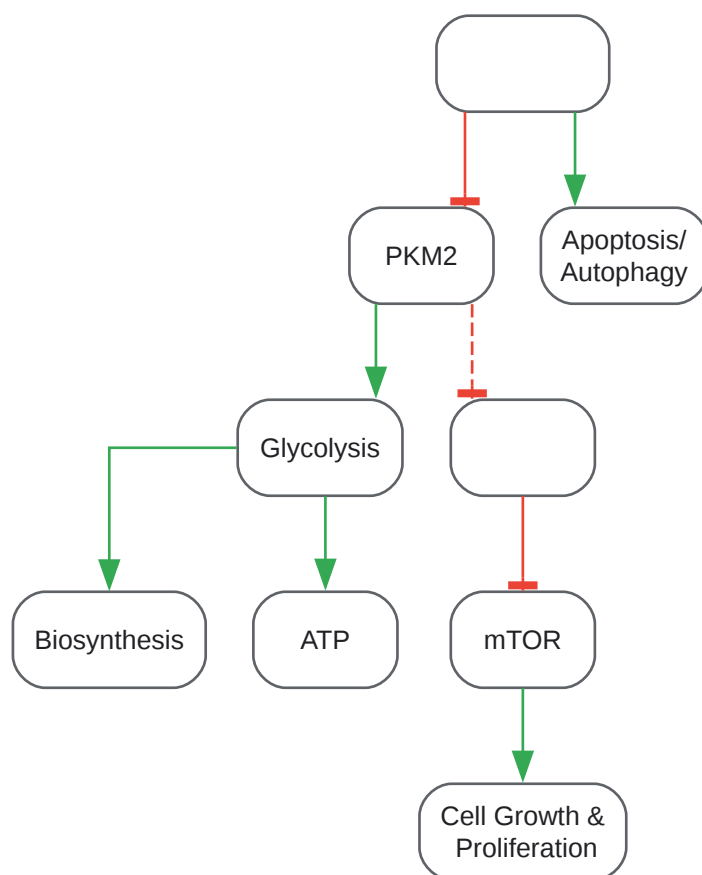
PKM2-IN-9, also referred to as compound C1, was identified through a screening campaign for potent and selective inhibitors of PKM2. While the initial discovery and synthesis of the broader

class of compounds to which **PKM2-IN-9** belongs have been detailed, the specific designation "**PKM2-IN-9**" is primarily used by commercial vendors. The seminal work by Ning et al. (2017) describes the discovery of novel naphthoquinone derivatives as inhibitors of PKM2, with one of the potent compounds from this series being identified as compound 3k, which corresponds to the commercially available **PKM2-IN-9**.

Synthesis of PKM2-IN-9

The synthesis of **PKM2-IN-9** is a multi-step process. The general synthetic scheme is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN102805860A - Pyruvate kinase 2 acetylation inhibitors and uses thereof - Google Patents [patents.google.com]
- 2. Identification of small molecule inhibitors of pyruvate kinase M2 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Specific Pyruvate Kinase M2 Inhibitor, Compound 3K, Induces Autophagic Cell Death through Disruption of the Glycolysis Pathway in Ovarian Cancer Cells [ijbs.com]

- To cite this document: BenchChem. [The Discovery and Synthesis of PKM2-IN-9: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10805913#pkm2-in-9-discovery-and-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com